

Methyl Methoxyacetate: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *Methyl methoxyacetate*

Cat. No.: *B147135*

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Introduction

Methyl methoxyacetate is a versatile organic compound with significant applications as a solvent and a key intermediate in the synthesis of pharmaceuticals and other fine chemicals.^[1] Its favorable properties, including high solvency, low odor, and ready biodegradability, make it an attractive component in various chemical formulations.^[1] This technical guide provides an in-depth overview of **methyl methoxyacetate**, including its chemical identity, physical and chemical properties, detailed experimental protocols for its synthesis, and its role in the development of pharmaceutical agents.

Chemical Identity and Properties

Methyl methoxyacetate, a clear, colorless to slightly brown liquid, is chemically identified as the methyl ester of methoxyacetic acid.^{[2][3]}

CAS Number: 6290-49-9^{[4][5][6]}

IUPAC Name: methyl 2-methoxyacetate^{[4][6]}

Synonyms: Acetic acid, methoxy-, methyl ester; Methoxyacetate, methyl; Methoxyacetic acid, methyl ester; Methyl alpha-methoxyacetate.^[5]

The key physical and chemical properties of **methyl methoxyacetate** are summarized in the table below for easy reference.

Property	Value	References
Molecular Formula	C4H8O3	[4][6]
Molecular Weight	104.10 g/mol	[7][8]
Density	1.051 g/mL at 25 °C	[8][9]
Boiling Point	129-130 °C	[8]
Flash Point	35 °C (95 °F) - closed cup	[8][9][10]
Refractive Index	n20/D 1.396	[8][9]
Solubility	Soluble in chloroform and methanol.	[11]
Appearance	Clear colorless to slightly brown liquid	[2][3]

Synthesis of Methyl Methoxyacetate: Experimental Protocols

Several synthetic routes to **methyl methoxyacetate** have been developed, with the carbonylation of dimethoxymethane and the oxycarbonylation of methanol being prominent methods.

Carbonylation of Dimethoxymethane (DMM)

This process involves the reaction of dimethoxymethane with carbon monoxide, often over a solid acid catalyst. A highly efficient method utilizes a sulfonic acid resin catalyst.[12]

Experimental Protocol:

- Reactants and Catalyst: Industrial grade dimethoxymethane (DMM) and carbon monoxide (CO) are used as reactants. A sulfonic acid resin serves as the catalyst.

- Reaction Conditions: The reaction is carried out in a slurry phase reactor or a fixed-bed reactor. Optimal conditions for the slurry phase are a reaction temperature of 393 K (120 °C) and a pressure of 6.0 MPa.[12] The molar ratio of CO to DMM is approximately 1.97:1.[12]
- Procedure:
 - The sulfonic acid resin catalyst is pre-treated as required.
 - DMM is charged into the reactor. For improved selectivity, water is extracted from the DMM reactant beforehand.[12]
 - The reactor is pressurized with carbon monoxide to the desired pressure.
 - The reaction mixture is heated to the specified temperature and maintained for the duration of the reaction.
 - Upon completion, the reactor is cooled, and the product mixture is collected.
- Purification: The resulting mixture is separated by distillation to obtain **methyl methoxyacetate** with a purity of up to 99.18%.[12]
- Catalyst Reusability: The sulfonic acid resin catalyst has demonstrated excellent stability and can be reused for more than nineteen cycles in a slurry phase reactor and can perform continuously for 300 hours in a fixed-bed reactor without significant loss of activity.[12]

Oxycarbonylation of Methanol

This method provides a direct route to **methyl methoxyacetate** from methanol and carbon monoxide, avoiding the need for formaldehyde as a starting material.[4]

Experimental Protocol:

- Reactants and Catalysts: Methanol and carbon monoxide are the primary reactants. The catalytic system consists of a hydrogen fluoride (HF) catalyst and an oxidizing agent, such as a cobalt(III) salt (e.g., CoF₃).[4][13]
- Reaction Conditions: The reaction is conducted at a temperature ranging from -80 °C to 120 °C and a carbon monoxide partial pressure of about 5 to 5,000 psig.[4]

- Procedure:

- A 300-ml magnetically-stirred stainless steel autoclave is charged with the cobalt salt (e.g., 3.0 g of CoF_2), hydrogen fluoride (e.g., 50 g), and boron trifluoride (BF_3) at 0 °C.[4]
- Methanol (e.g., 23 g) is added to the reaction solution.[4]
- The autoclave is then charged with carbon monoxide to the desired pressure (e.g., 1100 psi).[4]
- The reaction is initiated by the addition of an oxidizing agent like 30% hydrogen peroxide (e.g., 5 ml).[4]
- The reaction mixture is warmed to the target temperature (e.g., 20 °C) and allowed to react.[4]
- After the reaction period, the autoclave is cooled and depressurized, and the product is collected.

Applications in Drug Development

Methyl methoxyacetate serves as a crucial intermediate in the synthesis of several important pharmaceutical compounds, including Vitamin B6 and sulfa drugs.

Role in Vitamin B6 Synthesis

Methyl methoxyacetate is a precursor in the synthesis of Vitamin B6, an essential nutrient involved in numerous metabolic processes.[14] The synthesis pathway involves several key transformations where the structural framework provided by **methyl methoxyacetate** is elaborated to form the pyridoxine ring system.



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*Synthetic pathway of Vitamin B6 from **Methyl Methoxyacetate**.*

Role in Sulfa Drug Synthesis

Methyl methoxyacetate is also utilized in the synthesis of sulfa drugs, such as sulfa-5,6-dimethoxypyrimidine.[14] These antimicrobial drugs are characterized by their sulfonamide functional group. The synthesis involves the construction of the di-methoxypyrimidine ring, for which **methyl methoxyacetate** can serve as a key building block.



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*Synthetic pathway of a Sulfa Drug from **Methyl Methoxyacetate**.*

Safety and Handling

Methyl methoxyacetate is a flammable liquid and vapor.[5] It may cause eye, skin, respiratory, and digestive tract irritation.[5] Ingestion of large amounts may lead to central nervous system depression.[5] It is important to handle this chemical in a well-ventilated area, using appropriate personal protective equipment, including gloves, and eye protection.[15] Keep away from heat, sparks, open flames, and other ignition sources.[10][15] Store in a cool, well-ventilated place in a tightly closed container.[10][15]

Conclusion

Methyl methoxyacetate is a valuable chemical with a well-defined property profile that makes it suitable for a range of industrial and research applications. Its role as a key intermediate in the synthesis of pharmaceuticals like Vitamin B6 and sulfa drugs underscores its importance for drug development professionals. The synthetic protocols outlined in this guide provide a basis for its preparation, and with appropriate safety measures, it can be handled effectively in a laboratory or industrial setting.

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